

# Chemical Properties & Handling Overview

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## Compound Focus: N-Acetyl-D-cysteine

CAS No.: 616-91-1

Cat. No.: S661176

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The table below summarizes the basic identification and handling information for **N-Acetyl-D-cysteine**:

Property	Description
CAS Number	26117-28-2 [1] [2] [3]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>3</sub> S [1] [2] [3]
Molecular Weight	163.19 g/mol [1] [2] [3]
Physical State	Solid, White to Off-White [1]
Solubility	Soluble in water (250 mg/mL), DMSO (slightly), Methanol (slightly) [1] [3]
Density	1.294 g/cm <sup>3</sup> [1] [3]
Flash Point	200.4°C [1]
Handling Precautions	Avoid dust formation, avoid contact with skin and eyes, use personal protective equipment (gloves, safety goggles), ensure adequate ventilation [1].

## Storage Conditions & Stability

For ensuring the compound's stability, please adhere to the following conditions:

- **General Storage:** The container should be stored **tightly closed in a dry, cool, and well-ventilated place** [1].
- **Temperature for Long-term Storage:** For research samples, it is recommended to store the powder at **-20°C** [3].
- **Solution Preparation:** The compound is slightly soluble in water [1]. Sonication is recommended when preparing stock solutions in water [3].
- **Incompatibilities:** Store apart from foodstuff containers or incompatible materials [1].

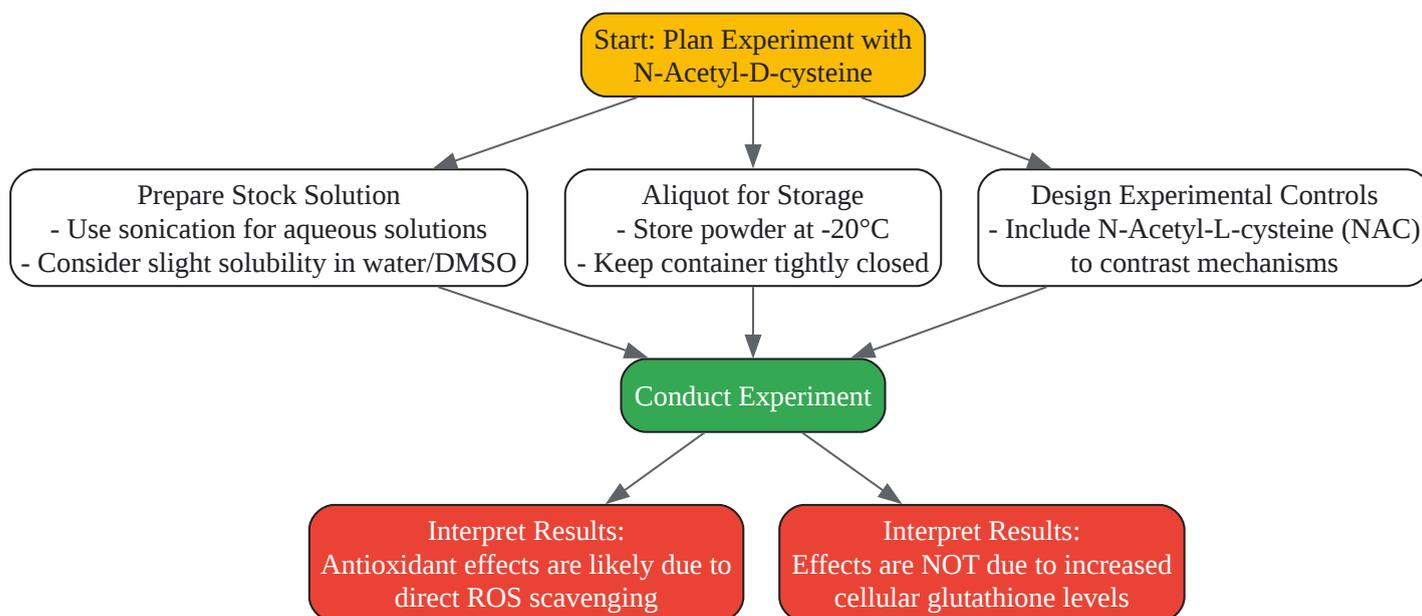
## Key Experimental Considerations

A critical factor for your experimental design and data interpretation is the fundamental biochemical difference between the D- and L- enantiomers.

- **Mechanism of Action: N-Acetyl-D-cysteine** exhibits antioxidant activity by directly scavenging reactive oxygen species (ROS) through its thiol group [2] [3].
- **Crucial Biological Difference:** Unlike its L-enantiomer (NAC), **N-Acetyl-D-cysteine cannot participate in glutathione biosynthesis** [2]. The L-form is a precursor for glutathione, a key intracellular antioxidant, but the unnatural D-isomer is not utilized by the biosynthetic enzymes due to stereoselectivity [3]. Experiments in animals showed that the D-isomer failed to increase hepatic glutathione levels, unlike the L-form [3].

## Experimental Planning Workflow

To help you plan your experiments, here is a logical workflow that incorporates the key considerations for using this compound:



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## FAQs and Troubleshooting

Here are answers to some specific questions you or your team might encounter:

- **Q1: Why is my N-Acetyl-D-cysteine not having the expected antioxidant effect in my cell model?**
  - **A:** The most likely reason is that the primary antioxidant pathway you are testing for depends on glutathione synthesis. Since the D-form cannot be used to synthesize glutathione, its effects will be limited to direct ROS scavenging. Consider testing the L-form (NAC) in a parallel experiment as a control.
- **Q2: How long is my stock solution stable?**
  - **A:** While specific stability data for **N-Acetyl-D-cysteine** in solution is not available in the search results, its analog N-Acetyl-L-cysteine is known to degrade via oxidation. A general recommendation for research is to prepare fresh stock solutions frequently. For short-term storage of prepared solutions, -80°C is suggested [3].

- **Q3: What is the main degradation product I should look out for?**
  - **A:** Although specific data for the D-form is limited, the primary degradation pathway for N-Acetyl-L-cysteine is oxidation, leading to the formation of its dimer, N,N-diacetylcystine (DAC) [4] [5]. It is plausible that the D-form undergoes a similar reaction.

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## References

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